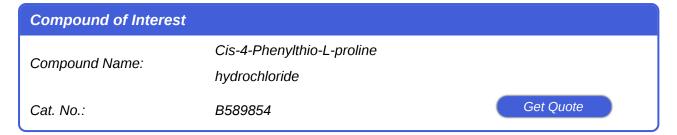


A Comprehensive Technical Guide to Cis-4-Phenylthio-L-proline Hydrochloride

Author: BenchChem Technical Support Team. Date: December 2025



CAS Number: 105107-84-4

This in-depth technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals on **Cis-4-Phenylthio-L-proline hydrochloride**. This proline analogue is a critical chiral building block in the pharmaceutical industry, most notably as a key intermediate in the synthesis of the angiotensin-converting enzyme (ACE) inhibitor, Zofenopril calcium.

Physicochemical Properties

Cis-4-Phenylthio-L-proline hydrochloride is a white to off-white solid. Its chemical and physical properties are summarized in the table below for easy reference.



Property	Value	Source(s)
CAS Number	105107-84-4	[1][2][3][4][5]
Molecular Formula	C11H14CINO2S	[5][6]
Molecular Weight	259.75 g/mol	[7]
Alternate Names	(2S,4S)-4- (Phenylthio)pyrrolidine-2- carboxylic Acid Hydrochloride, (4S)-4-(Phenylthio)-L-proline Hydrochloride	[7][8]
Appearance	White Powder	[4]
Purity	≥98% (by HPLC)	[6]
Storage	2-8°C, Hygroscopic, Refrigerator, Under inert atmosphere	[8]

Synthesis and Chemical Profile

The chiral nature of **Cis-4-Phenylthio-L-proline hydrochloride** makes it an indispensable component in stereoselective synthesis, crucial for producing enantiomerically pure drugs.[9] Its primary application lies in the synthesis of Zofenopril calcium, a potent ACE inhibitor used in the management of hypertension and cardiovascular diseases.[1][9]

Synthetic Pathway Overview

A common synthetic route to obtain (2S, 4S)-4-phenylthio-L-proline hydrochloride involves several key steps starting from L-hydroxyproline. The process is designed to be efficient and suitable for industrial-scale production.[10]



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Figure 1. Simplified synthetic pathway for Cis-4-Phenylthio-L-proline hydrochloride.

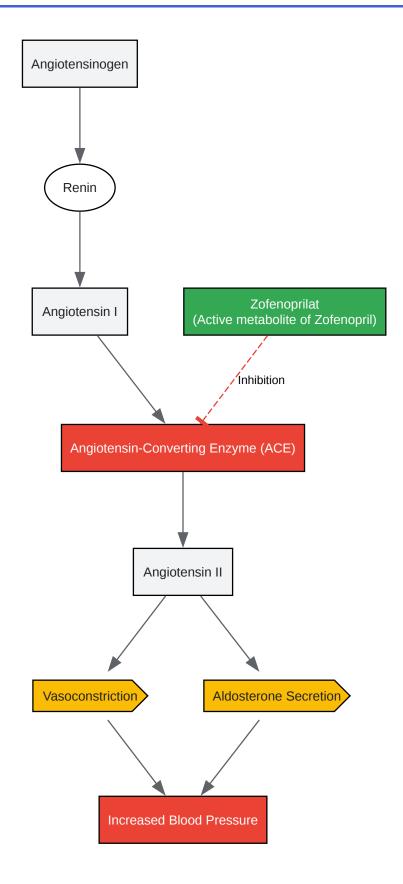
Mechanism of Action and Biological Relevance

As a key intermediate, the biological significance of **Cis-4-Phenylthio-L-proline hydrochloride** is intrinsically linked to the pharmacological activity of its end product,
Zofenopril. Zofenopril is a prodrug that is hydrolyzed in vivo to its active metabolite,
zofenoprilat. Zofenoprilat is a potent inhibitor of the Angiotensin-Converting Enzyme (ACE).

The Renin-Angiotensin-Aldosterone System (RAAS) Signaling Pathway

ACE plays a crucial role in the Renin-Angiotensin-Aldosterone System (RAAS), a key regulator of blood pressure. By inhibiting ACE, zofenoprilat prevents the conversion of angiotensin I to angiotensin II. Angiotensin II is a potent vasoconstrictor and also stimulates the release of aldosterone, which promotes sodium and water retention. The inhibition of angiotensin II production leads to vasodilation and a reduction in blood volume, thereby lowering blood pressure.





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Figure 2. Mechanism of action of Zofenoprilat within the RAAS pathway.



Experimental Protocols Synthesis of (2S, 4S)-4-Phenylthio-L-proline Hydrochloride

The following is a general experimental protocol based on published patent literature.[10] Researchers should consult the original patents for specific details and safety precautions.

Step 1: Esterification of L-Hydroxyproline

- Suspend L-hydroxyproline in methanol.
- Cool the mixture to 0°C and slowly add thionyl chloride.
- Allow the reaction to warm to room temperature and then reflux for a specified period.
- Remove the solvent under reduced pressure to obtain L-hydroxyproline methyl ester.

Step 2: N-BOC Protection

- Dissolve the L-hydroxyproline methyl ester in a suitable solvent system (e.g., a mixture of tetrahydrofuran and water).
- Add sodium bicarbonate and di-tert-butyl dicarbonate (BOC anhydride).
- Stir the mixture at room temperature until the reaction is complete.
- Extract the product, BOC-L-hydroxyproline methyl ester, with an organic solvent and concentrate.

Step 3: Phenylthiolation

- Dissolve BOC-L-hydroxyproline methyl ester, diphenyl disulfide, and tributylphosphine in a high-boiling solvent such as toluene.
- Heat the reaction mixture at an elevated temperature (e.g., 80-120°C) for several hours.
- Monitor the reaction for the formation of N-BOC-(2S,4S)-4-phenylthio-L-proline methyl ester.



Step 4: Hydrolysis and Deprotection

- To the crude reaction mixture from the previous step, add a strong acid such as hydrochloric acid.
- Reflux the mixture to facilitate both the hydrolysis of the methyl ester and the removal of the BOC protecting group.
- Cool the reaction mixture and induce crystallization of the product.
- Isolate the solid by filtration, wash with a suitable solvent, and dry to yield (2S, 4S)-4-phenylthio-L-proline hydrochloride.

Quality Control and Analytical Methods

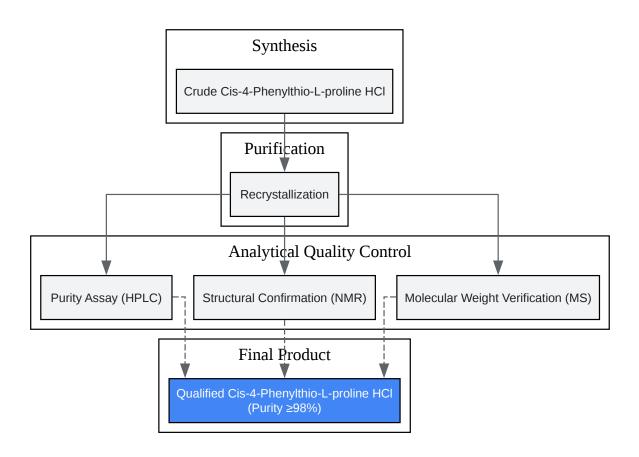
The purity of **Cis-4-Phenylthio-L-proline hydrochloride** is critical for its use in pharmaceutical synthesis. High-Performance Liquid Chromatography (HPLC) is a standard method for assessing its purity.

Illustrative HPLC Method:

- Column: A reversed-phase C18 column is typically used.
- Mobile Phase: A gradient elution with a mixture of an aqueous buffer (e.g., phosphate buffer with pH adjustment) and an organic solvent (e.g., acetonitrile or methanol).
- Detection: UV detection at a wavelength where the compound exhibits significant absorbance.
- Standard: A reference standard of Cis-4-Phenylthio-L-proline hydrochloride is used for quantification and purity assessment.

Further characterization can be achieved using spectroscopic methods such as Nuclear Magnetic Resonance (NMR) spectroscopy (¹H and ¹³C NMR) to confirm the chemical structure and stereochemistry, and Mass Spectrometry (MS) to verify the molecular weight.





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